

Technical Guidance: Properties and Synthesis of 2-chloro-N-cyclobutyl-4-iodoaniline

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Compound of Interest

Compound Name: 2-chloro-N-cyclobutyl-4-iodoaniline

Cat. No.: B1427988

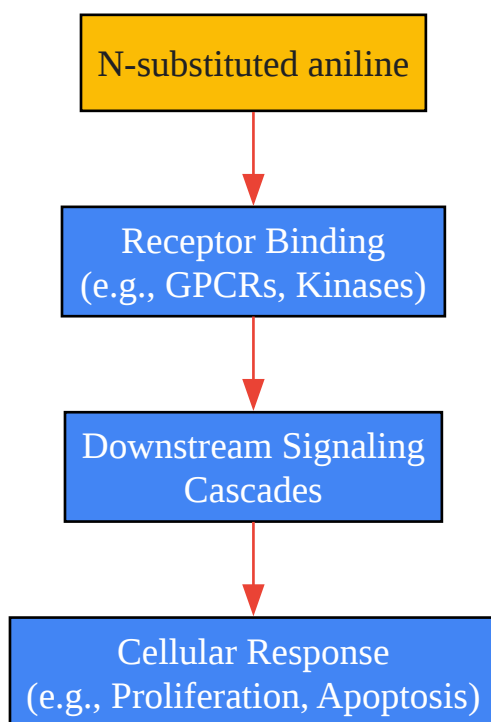
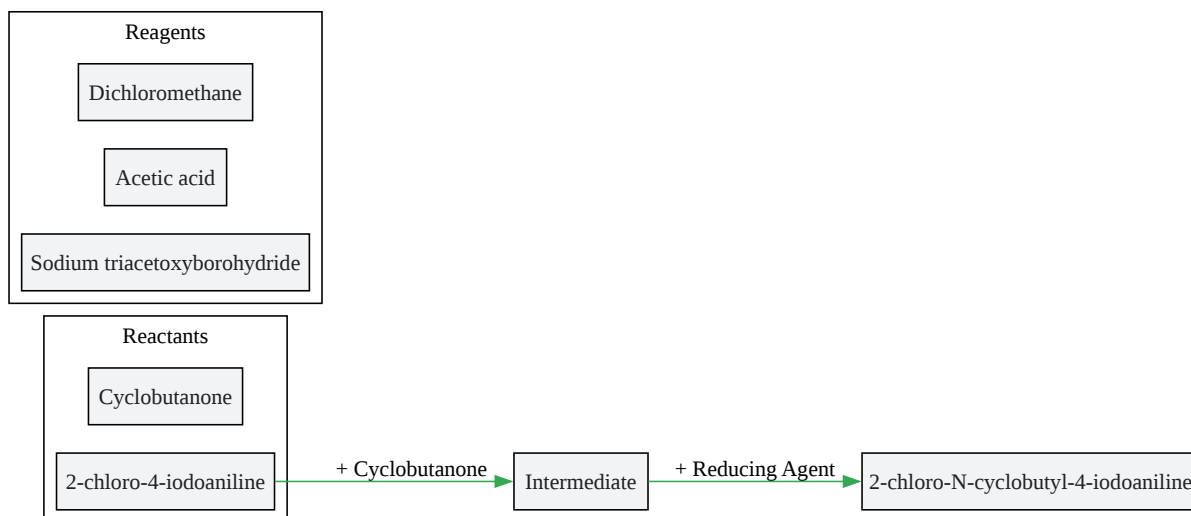
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Disclaimer: Information regarding the specific compound **2-chloro-N-cyclobutyl-4-iodoaniline**, including its CAS number and detailed experimental data, is not readily available in public databases. This guide provides comprehensive data for the parent compound, 2-chloro-4-iodoaniline, and outlines a plausible synthetic route for the N-cyclobutylation of this precursor. The information presented is intended for research and development professionals in the fields of chemistry and drug discovery.

Core Compound: 2-chloro-4-iodoaniline

2-chloro-4-iodoaniline is a dihalogenated aniline that serves as a key intermediate in the synthesis of more complex molecules. Its chemical structure and properties are well-documented.

Chemical Structure:



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